

A Comparative Guide to the Synthesis of 4-Methyl-5-Thiazolemethanol

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Compound of Interest

Compound Name: (4-Methyl-1,3-thiazol-5-yl)methanol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the most common and effective synthesis routes for 4-methyl-5-thiazolemethanol, a key intermediate in the production of various pharmaceuticals and flavor compounds. By objectively presenting experimental data, detailed protocols, and visual pathway diagrams, this document aims to equip researchers with the necessary information to select the optimal synthetic strategy for their specific needs.

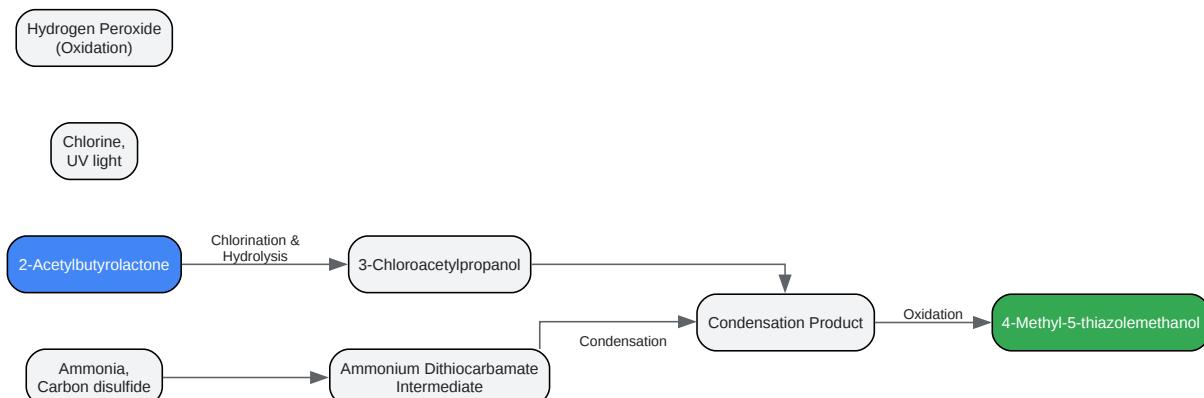
At a Glance: Comparison of Key Synthesis Routes

The selection of a synthetic route for 4-methyl-5-thiazolemethanol is a critical decision influenced by factors such as precursor availability, desired yield and purity, scalability, and environmental impact. The following table summarizes the key quantitative parameters of three prominent synthetic routes.

Synthesis Route	Starting Material(s)	Key Reagents	Typical Reaction Time	Typical Temperature	Reported Yield (%)
Route 1	2-Acetylbutyrolactone	Ammonia, Carbon disulfide, Chlorine, Hydrogen peroxide	Multi-step, variable	5-20°C (chlorination), 5-12°C (oxidation)	Up to 82% ^[1]
Route 2	3-Acetylpropanol, Thiourea	Acidic catalyst, Sodium nitrite, Sodium hypophosphite	3-8 hours (initial condensation)	78-100°C	Up to 73% ^[2]
Route 3	α -Acetyl- γ -butyrolactone	Sulfuryl chloride, Thioformamidine	Multi-step, variable	40-42°C (chlorination), Reflux	Not explicitly stated, but avoids problematic steps of other routes ^[3]

Visualizing the Pathways: Synthetic Schemes

To further elucidate the chemical transformations involved in each route, the following diagrams, generated using the DOT language, illustrate the core reaction pathways.

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Caption: Synthesis of 4-methyl-5-thiazolemethanol from 2-Acetylbutyrolactone.

Sodium Hypophosphite

Sodium Nitrite,
Acid

3-Acetylpropanol

Thiourea

Condensation

Cyclization
Intermediate

Diazotization

Diazot Intermediate

Reduction

4-Methyl-5-thiazolemethanol

Hydrolysis &
Decarboxylation

Sulfonyl Chloride

alpha-Acetyl-gamma-butyrolactone

Chlorination

α-Acetyl-α-chloro-
γ-butyrolactoneHydrolysis &
Decarboxylation

3-Chloro-3-acetylpropanol

Thioformamide

4-Methyl-5-thiazolemethanol

Cyclization

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References

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